

# physical properties of 1-Ethyl-2-methylcyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethyl-2-methylcyclohexane

Cat. No.: B1583165

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **1-Ethyl-2-methylcyclohexane**

This guide provides a comprehensive overview of the core physical properties of **1-Ethyl-2-methylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for key physical property determination, and logical and workflow diagrams to illustrate key concepts and procedures.

## Core Physical and Chemical Properties

**1-Ethyl-2-methylcyclohexane** is a cycloalkane with the chemical formula  $C_9H_{18}$ .<sup>[1][2][3][4][5]</sup> Its molecular weight is approximately 126.24 g/mol.<sup>[1][2][4][6][7][8]</sup> This compound is a flammable liquid and vapor.<sup>[2]</sup>

Table 1: Summary of Physical Properties of **1-Ethyl-2-methylcyclohexane**

Property	Value	Units	Notes
Molecular Weight	126.24	g/mol	[1][2][4][6][7][8]
Boiling Point	150.84 - 156	°C	[1][3][9] At 760.00 mm Hg.
Melting Point	-77.27	°C	Estimated.[9]
Density	0.81	g/cm <sup>3</sup>	[9]
Refractive Index	1.4420 - 1.4440	[9]	
Water Solubility	3.949	mg/L	Estimated at 25 °C.[1]
Vapor Pressure	4.807	mmHg	Estimated at 25 °C.[1]
Flash Point	31.90	°C	Estimated.[1]
logP (o/w)	4.743	Estimated.[1][9]	

## Stereoisomerism

**1-Ethyl-2-methylcyclohexane** exists as cis and trans stereoisomers, which may have slightly different physical properties. The CAS number for the mixture of isomers is 3728-54-9.[1][2][3][4][5][9] The CAS number for the trans-isomer is 4923-78-8, and for the cis-isomer is also referenced in literature.[6][10][11][12]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of liquid compounds such as **1-Ethyl-2-methylcyclohexane**.

### Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.[13]

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or heating mantle), and mineral oil. [13]

- Procedure:
  - Attach a small test tube containing about 0.5 mL of **1-Ethyl-2-methylcyclohexane** to a thermometer using a rubber band.[\[13\]](#)
  - Place a capillary tube, with its open end down, into the test tube.[\[13\]](#)
  - Place the assembly into the Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
  - Gently heat the side arm of the Thiele tube.[\[13\]](#)
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube.[\[13\]](#)
  - Continue heating until a continuous stream of bubbles is observed, then remove the heat.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[\[13\]](#)

## Density Determination

The density of a liquid can be determined by measuring its mass and volume.[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Apparatus: Electronic balance, graduated cylinder or pycnometer.[\[14\]](#)
- Procedure:
  - Measure the mass of a clean, dry graduated cylinder (or pycnometer) using an electronic balance.[\[17\]](#)
  - Add a known volume of **1-Ethyl-2-methylcyclohexane** to the graduated cylinder. Read the volume from the bottom of the meniscus.[\[14\]](#)[\[17\]](#)
  - Measure the total mass of the graduated cylinder and the liquid.[\[17\]](#)
  - Subtract the mass of the empty cylinder to find the mass of the liquid.[\[17\]](#)
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .[\[14\]](#)[\[15\]](#)

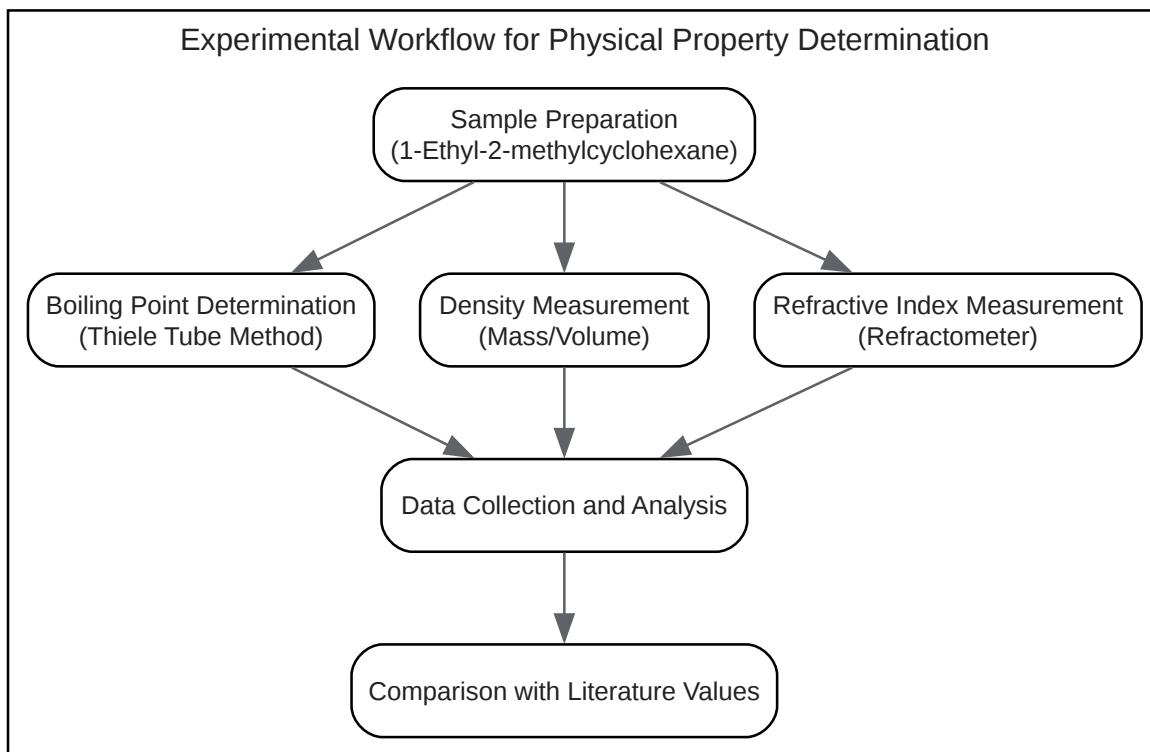
## Refractive Index Determination

The refractive index is a measure of how much light bends, or refracts, when it enters a liquid and is a useful physical property for identifying liquids.<sup>[18]</sup>

- Apparatus: A refractometer (e.g., an Abbe refractometer).<sup>[19]</sup>
- Procedure:
  - Ensure the prism of the refractometer is clean and dry.
  - Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
  - Place a few drops of **1-Ethyl-2-methylcyclohexane** onto the prism.
  - Close the prism and allow the sample to spread into a thin film.
  - Look through the eyepiece and adjust the control to bring the dividing line between the light and dark areas into focus.
  - Align the dividing line with the crosshairs.
  - Read the refractive index from the scale. It's important to also record the temperature at which the measurement is taken, as refractive index is temperature-dependent.<sup>[18]</sup>

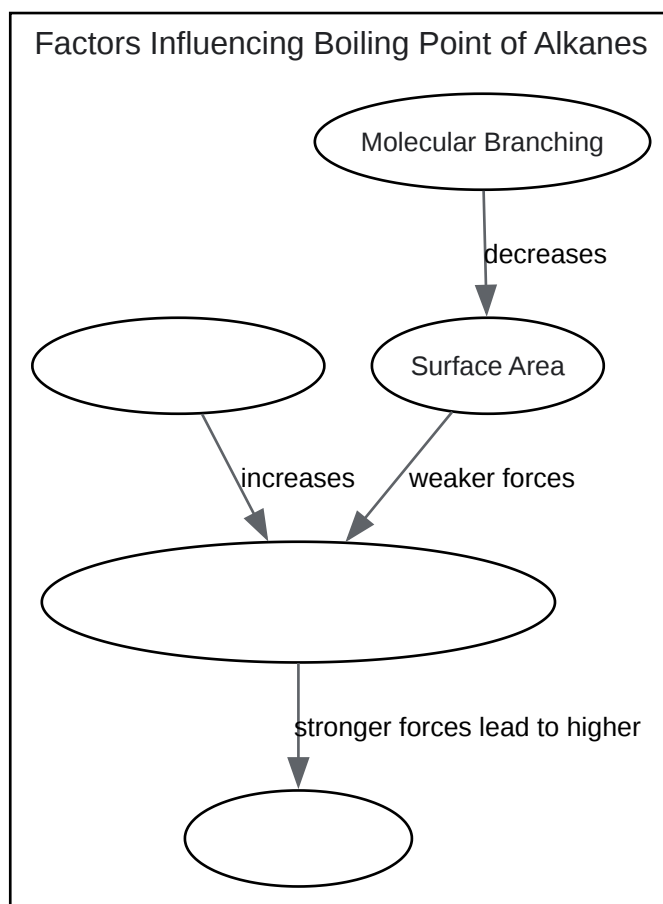
## Visualizations

The following diagrams illustrate key experimental workflows and conceptual relationships relevant to the physical properties of **1-Ethyl-2-methylcyclohexane**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the physical properties of a liquid.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular properties and boiling point in alkanes.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-ethyl-2-methyl cyclohexane, 3728-54-9 [thegoodscentscompany.com]
- 2. 1-Ethyl-2-methylcyclohexane | C<sub>9</sub>H<sub>18</sub> | CID 35413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cyclohexane, 1-ethyl-2-methyl- [webbook.nist.gov]

- 4. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 5. Cyclohexane, 1-ethyl-2-methyl- [[webbook.nist.gov](https://webbook.nist.gov)]
- 6. Trans-1-ethyl-2-methylcyclohexane | C<sub>9</sub>H<sub>18</sub> | CID 23620237 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. Cyclohexane, 1-ethyl-2-methyl-, cis- | C<sub>9</sub>H<sub>18</sub> | CID 23620236 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. [nmppdb.com.ng](https://nmppdb.com.ng) [[nmppdb.com.ng](https://nmppdb.com.ng)]
- 9. 1-ETHYL-2-METHYLCYCLOHEXANE | 3728-54-9 [[chemicalbook.com](https://chemicalbook.com)]
- 10. (1R,2R)-1-ethyl-2-methylcyclohexane | CAS#:4923-78-8 | Chemsrce [[chemsrc.com](https://chemsrc.com)]
- 11. Cyclohexane, 1-ethyl-2-methyl-, trans- (CAS 4923-78-8) - Chemical & Physical Properties by Cheméo [[chemeo.com](https://chemeo.com)]
- 12. Cyclohexane, 1-ethyl-2-methyl-, trans- [[webbook.nist.gov](https://webbook.nist.gov)]
- 13. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 14. [embibe.com](https://embibe.com) [[embibe.com](https://embibe.com)]
- 15. [weissman.baruch.cuny.edu](https://weissman.baruch.cuny.edu) [[weissman.baruch.cuny.edu](https://weissman.baruch.cuny.edu)]
- 16. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 17. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 18. [athabascau.ca](https://athabascau.ca) [[athabascau.ca](https://athabascau.ca)]
- 19. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- To cite this document: BenchChem. [physical properties of 1-Ethyl-2-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583165#physical-properties-of-1-ethyl-2-methylcyclohexane>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)